

Application Notes and Protocols for Butobarbital-d5 Solution

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Compound of Interest

Compound Name: *Butobarbital-d5*

Cat. No.: *B15292491*

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This document provides detailed protocols for the preparation, storage, and analysis of **Butobarbital-d5** solutions, a critical internal standard for the quantification of butobarbital in various analytical applications.

Overview and Physicochemical Properties

Butobarbital-d5 is the deuterated analog of butobarbital, a short-acting barbiturate. Its use as an internal standard in mass spectrometry-based assays is preferred due to its chemical similarity to the analyte, which helps to correct for variations in sample preparation and instrument response.

Table 1: Physicochemical Properties of **Butobarbital-d5**

Property	Value
Chemical Name	5-sec-butyl-5-(ethyl-d5)-barbituric acid
Molecular Formula	C ₁₀ H ₁₁ D ₅ N ₂ O ₃
Molecular Weight	217.28 g/mol
Appearance	White to off-white solid
Storage (Neat Solid)	-20°C
Stability (Neat Solid)	≥ 2 years at -20°C[1]

Preparation of Butobarbital-d5 Stock Solution (1 mg/mL) from Neat Solid

This protocol outlines the procedure for preparing a 1 mg/mL stock solution of **Butobarbital-d5** in methanol.

Materials:

- **Butobarbital-d5** neat solid
- Methanol (HPLC or LC-MS grade)
- Analytical balance (readable to at least 0.01 mg)
- Class A volumetric flask (e.g., 10 mL)
- Spatula
- Weighing paper or boat
- Pipettes
- Personal Protective Equipment (PPE): safety glasses, lab coat, gloves

Protocol:

- **Preparation:** Ensure the analytical balance is calibrated and level. Place a clean weighing boat on the balance and tare.
- **Weighing:** Carefully weigh the desired amount of **Butobarbital-d5** neat solid. For a 1 mg/mL solution in a 10 mL volumetric flask, weigh 10.0 mg.
- **Dissolution:** Quantitatively transfer the weighed solid into the 10 mL volumetric flask. Use a small amount of methanol to rinse the weighing boat and spatula to ensure all the solid is transferred.
- **Solubilization:** Add approximately 5-7 mL of methanol to the volumetric flask. Gently swirl the flask to dissolve the solid completely.
- **Final Volume Adjustment:** Once the solid is fully dissolved, bring the solution to the final volume of 10 mL with methanol.
- **Homogenization:** Cap the flask and invert it several times to ensure the solution is homogeneous.
- **Labeling and Storage:** Transfer the solution to a labeled, amber glass vial. Store at -20°C.

Solubility of Butobarbital

The solubility of the non-deuterated form, butobarbital, provides a strong indication of the solubility of **Butobarbital-d5**.

Table 2: Solubility of Butobarbital in Various Solvents

Solvent	Solubility
Methanol	Freely soluble[2]
Ethanol	Freely soluble
Chloroform	Soluble
Water	Sparingly soluble
Acetonitrile	Data not available

Storage Conditions and Stability of Butobarbital-d5 Solutions

Proper storage is crucial to maintain the integrity and concentration of **Butobarbital-d5** solutions.

Table 3: Recommended Storage and Stability of **Butobarbital-d5** Solutions

Solvent	Storage Temperature	Stability
Methanol	-20°C	≥ 1 year ^[1]
Methanol	2-8°C	Data not available
Methanol	Room Temperature	Data not available

It is strongly recommended to perform periodic stability assessments, especially for solutions stored at temperatures other than -20°C or in solvents other than methanol.

Experimental Protocol: Verification of Concentration and Stability Assessment by LC-MS/MS

This protocol describes a method for verifying the concentration of a freshly prepared **Butobarbital-d5** solution and for assessing its stability over time.

5.1. Materials and Reagents:

- **Butobarbital-d5** solution (prepared as in Section 2)
- Butobarbital certified reference material (CRM)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 MΩ·cm)

- LC-MS/MS system with an electrospray ionization (ESI) source

5.2. Preparation of Calibration Standards and Quality Control Samples:

- Prepare a stock solution of Butabarbital CRM in methanol at a concentration of 1 mg/mL.
- Prepare a series of calibration standards by serially diluting the Butabarbital stock solution with methanol to achieve concentrations ranging from 1 ng/mL to 1000 ng/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations (e.g., 5, 50, and 500 ng/mL) from the Butabarbital stock solution.
- Prepare a working solution of the **Butobarbital-d5** internal standard by diluting the prepared stock solution (from Section 2) to a fixed concentration (e.g., 100 ng/mL) in the mobile phase.

5.3. LC-MS/MS Method:

- LC Column: C18 column (e.g., 2.1 x 50 mm, 1.8 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A suitable gradient to achieve good peak shape and separation. For example:
 - 0-0.5 min: 5% B
 - 0.5-3.0 min: 5-95% B
 - 3.0-4.0 min: 95% B
 - 4.0-4.1 min: 95-5% B
 - 4.1-5.0 min: 5% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L

- MS Ionization Mode: Negative Electrospray Ionization (ESI-)
- MRM Transitions:
 - Butabarbital: Q1 211.1 -> Q3 168.1
 - **Butobarbital-d5**: Q1 216.1 -> Q3 173.1

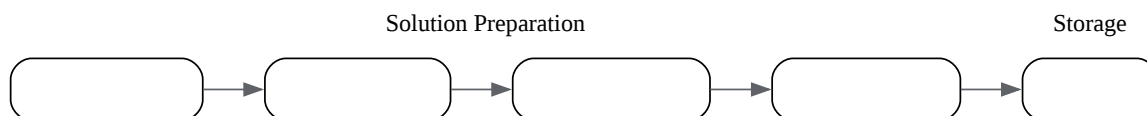
5.4. Sample Analysis:

- For concentration verification of a newly prepared **Butobarbital-d5** solution, analyze it as an unknown sample against the calibration curve.
- For stability testing, store aliquots of the **Butobarbital-d5** solution under the desired conditions (e.g., -20°C, 4°C, room temperature). At specified time points (e.g., 1, 3, 6, 12 months), analyze the stored solutions alongside freshly prepared calibration standards and QC samples.

5.5. Data Analysis and Acceptance Criteria:

- Concentration Verification: The calculated concentration of the newly prepared **Butobarbital-d5** solution should be within $\pm 10\%$ of the nominal concentration.
- Stability Assessment: The mean concentration of the stored stability samples should be within $\pm 15\%$ of the initial concentration.

Diagrams



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Caption: Workflow for **Butobarbital-d5** solution preparation.



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Caption: Workflow for **Butobarbital-d5** stability testing.

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